Spectroscopic Profile of 4-Iodophenyl Isocyanate: A Technical Guide

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Compound of Interest

Compound Name:	*4-Iodophenyl isocyanate*
CAS No.:	*15845-62-2*
Cat. No.:	*B102222*

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-Iodophenyl isocyanate** (CAS No. 15845-62-2), a key reagent in synthetic organic chemistry. The information presented is intended for researchers, scientists, and professionals in drug development and materials science, offering a centralized resource for the characterization of this compound.

Summary of Spectroscopic Data

The following tables summarize the key quantitative data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses of **4-Iodophenyl isocyanate**.

Table 1: ^{1}H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in search results			

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No precise experimental ^{1}H NMR data for **4-Iodophenyl isocyanate** was found in the provided search results. Typically, for a 1,4-disubstituted benzene ring, one would expect to see two sets of doublets in the aromatic region (approximately 7.0-8.0 ppm).

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

Specific experimental ^{13}C NMR data for **4-Iodophenyl isocyanate** was not available in the search results. Based on related structures, the isocyanate carbon (-NCO) would appear around 120-130 ppm, the carbon bearing the iodine would be at a lower field (around 90-100 ppm), and the other aromatic carbons would resonate between 120-140 ppm.

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment
~2270	Strong, Broad	Asymmetric stretch of -N=C=O
Other bands not specified	Aromatic C-H and C=C stretches	

The most characteristic feature in the IR spectrum of an isocyanate is the strong and broad absorption band corresponding to the asymmetric stretching vibration of the N=C=O group, which typically appears around 2270 cm^{-1}.

Table 4: Mass Spectrometry (MS) Data

m/z	Relative Intensity (%)	Assignment
245	-	$[M]^+$ (Molecular Ion)
Fragmentation pattern not detailed		

The molecular weight of **4-Iodophenyl isocyanate** is 245.02 g/mol . The mass spectrum is expected to show a molecular ion peak at m/z = 245.[1]

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Experimental Protocols

Detailed experimental protocols for the acquisition of spectroscopic data for **4-Iodophenyl isocyanate** are not explicitly available in the provided search results. However, standard procedures for each technique are described below.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A sample of **4-Iodophenyl isocyanate** would be dissolved in a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). ^1H and ^{13}C NMR spectra would be recorded on a spectrometer, typically operating at a frequency of 300 MHz or higher for ^1H NMR. Chemical shifts are reported in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

Infrared (IR) Spectroscopy: The IR spectrum can be obtained using an FT-IR spectrometer. For a solid sample like **4-Iodophenyl isocyanate**, the data can be acquired using a KBr pellet or as a thin film from a melt. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used. The spectrum is typically recorded over a range of 4000-400 cm^{-1}.

Mass Spectrometry (MS): Mass spectra are typically acquired using an electron ionization (EI) source. The sample is introduced into the mass spectrometer, where it is ionized by a beam of electrons. The resulting charged fragments are then separated by their mass-to-charge ratio (m/z) and detected.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic analysis and characterization of **4-Iodophenyl isocyanate**.

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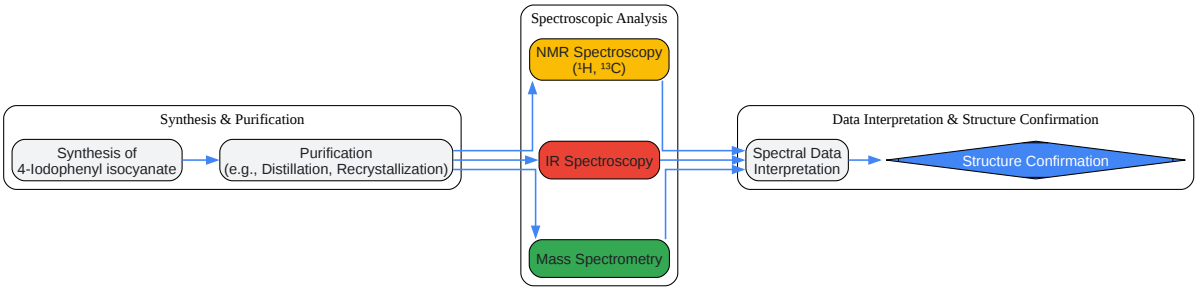

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*Workflow for the synthesis and spectroscopic characterization of **4-Iodophenyl isocyanate**.*

This guide serves as a foundational resource for the spectroscopic properties of **4-Iodophenyl isocyanate**. While complete experimental data from a single source was not available in the initial search, the provided information is based on established principles of spectroscopic interpretation for this class of compounds. Researchers are encouraged to consult primary literature for detailed experimental data when utilizing this compound in their work.

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References

- 1. 4-IODOPHENYL ISOCYANATE CAS#: 15845-62-2 [amp.chemicalbook.com]

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